

# Personal protective equipment for handling 2-Hydroxy-3-methoxy-5-nitrobenzaldehyde

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## Compound of Interest

Compound Name: 2-Hydroxy-3-methoxy-5-nitrobenzaldehyde

Cat. No.: B099842

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## Essential Safety and Handling Guide for 2-Hydroxy-3-methoxy-5-nitrobenzaldehyde

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **2-Hydroxy-3-methoxy-5-nitrobenzaldehyde**, including operational and disposal plans.

### Chemical Identifier:

IUPAC Name	2-Hydroxy-3-methoxy-5-nitrobenzaldehyde
CAS Number	17028-61-4
Molecular Formula	C <sub>8</sub> H <sub>7</sub> NO <sub>5</sub>
Molecular Weight	197.14 g/mol
Form	Powder
Melting Point	141-143 °C

### Hazard Identification and Personal Protective Equipment (PPE):

This compound is classified as hazardous. Below is a summary of its hazard statements and the recommended personal protective equipment.

Hazard Class	GHS Pictogram	Hazard Statement	Recommended PPE
Acute Toxicity, Oral (Category 3)	GHS06 (Toxic)	H301: Toxic if swallowed	Wear protective gloves, eye protection, and face protection.
Skin Sensitisation (Category 1)	GHS07 (Exclamation Mark)	H317: May cause an allergic skin reaction	Wear protective gloves.
Skin Irritation (Category 2)	GHS07 (Exclamation Mark)	H315: Causes skin irritation	Wear protective gloves. <a href="#">[1]</a>
Serious Eye Irritation (Category 2)	GHS07 (Exclamation Mark)	H319: Causes serious eye irritation	Wear eye and face protection. <a href="#">[1]</a>
Specific target organ toxicity — single exposure (Category 3), Respiratory system	GHS07 (Exclamation Mark)	H335: May cause respiratory irritation	Use only outdoors or in a well-ventilated area. <a href="#">[2]</a>

#### Handling and Storage:

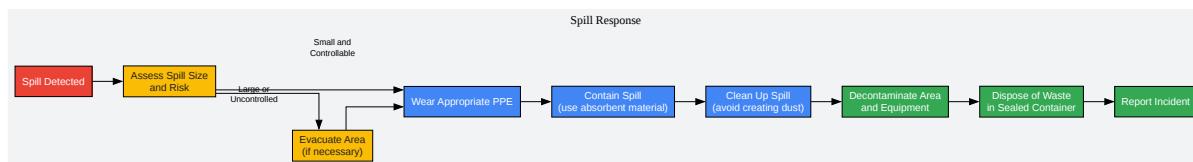
- Engineering Controls: Use only in a well-ventilated area, preferably in a chemical fume hood. [\[2\]](#) Ensure that eyewash stations and safety showers are close to the workstation.[\[3\]](#)
- Personal Hygiene: Wash hands thoroughly after handling.[\[1\]](#) Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[3\]](#)[\[4\]](#) Store locked up.[\[3\]](#)[\[4\]](#)

#### First Aid Measures:

Exposure Route	First Aid Procedure
If Swallowed	Call a POISON CENTER or doctor immediately. Rinse mouth.[1][5]
If on Skin	Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[1][3]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1][3]
If Inhaled	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[3][5]

### Spill and Disposal Procedures:

In the event of a spill, follow the workflow below. For disposal, consult state, local, or national regulations and hand over to an authorized disposal company as hazardous waste.[2]



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Caption: Workflow for handling a chemical spill.

Operational Plan:

- Risk Assessment: Before starting any work, perform a thorough risk assessment for the planned experiment.
- PPE Selection: Based on the risk assessment, select and inspect the appropriate PPE. This should include, at a minimum, safety glasses with side shields, chemical-resistant gloves (e.g., nitrile), and a lab coat.<sup>[1]</sup> A face shield may be necessary for procedures with a higher risk of splashing.
- Safe Handling: Handle the solid compound in a fume hood to avoid inhalation of dust.<sup>[2]</sup> Avoid contact with skin and eyes.<sup>[4]</sup>
- Waste Management: All waste contaminated with **2-Hydroxy-3-methoxy-5-nitrobenzaldehyde** should be collected in a designated, labeled, and sealed container for hazardous waste.
- Emergency Preparedness: Ensure that a spill kit is readily available and that all personnel are trained on its use and on emergency procedures.

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